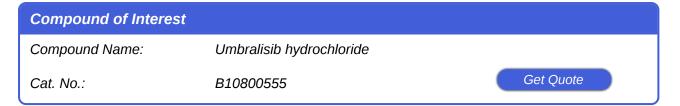


# Safeguarding Researchers: A Comprehensive Guide to Handling Umbralisib Hydrochloride

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For Immediate Use by Laboratory Professionals

This document provides essential safety protocols and logistical procedures for the handling and disposal of **Umbralisib hydrochloride**, a kinase inhibitor, in a research setting. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. While Umbralisib was withdrawn from the U.S. market in June 2022 due to safety concerns, its use in research continues to necessitate stringent safety measures.[1][2][3]

## Personal Protective Equipment (PPE) and Hazard Communication

**Umbralisib hydrochloride** is classified as harmful if swallowed, a skin irritant, a serious eye irritant, and may cause respiratory irritation.[4] Therefore, robust personal protective equipment is mandatory when handling this compound.

Table 1: Required Personal Protective Equipment for Handling Umbralisib Hydrochloride



Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are regularly inspected for tears or punctures.
Body	Protective clothing	A fully buttoned laboratory coat is required. Consider a disposable gown for procedures with a high risk of contamination.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where the compound is handled.
Face	Face shield	Required when there is a risk of splashes or aerosol generation.
Respiratory	NIOSH-approved respirator	Use a respirator with an appropriate particulate filter if working outside of a certified chemical fume hood or if aerosolization is likely.

## **Experimental Protocols: Safe Handling and Disposal**

Handling Procedures:

All manipulations involving solid or dissolved **Umbralisib hydrochloride** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to avoid inhalation of dust or aerosols.[4] Direct contact with the skin and eyes must be prevented through the consistent use of the PPE outlined in Table 1.[4] Do not eat, drink, or smoke in areas where this compound is handled.[4]

Step-by-Step Handling Protocol:

#### Safety Operating Guide





- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace within the chemical fume hood by lining it with absorbent, disposable bench paper.
- Weighing: If weighing the solid compound, do so within the fume hood. Use anti-static weigh paper or a tared container to minimize the generation of airborne dust.
- Dissolving: When preparing solutions, add the solvent to the solid Umbralisib hydrochloride slowly to prevent splashing. Cap containers securely.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[4] Decontaminate all surfaces and equipment that may have come into contact with the compound.

#### Disposal Plan:

All waste materials contaminated with **Umbralisib hydrochloride** must be treated as hazardous chemical waste.[5][6][7] Under no circumstances should this material be disposed of in the regular trash or down the drain.[5]

#### Step-by-Step Disposal Protocol:

- Segregation: At the point of generation, segregate all Umbralisib hydrochloride waste from other waste streams. This includes unused compound, contaminated labware (e.g., pipette tips, vials), and contaminated PPE.[5][7]
- Containment:
  - Solid Waste: Collect in a designated, clearly labeled, and sealable hazardous waste container.[5]
  - Liquid Waste: Collect in a dedicated, leak-proof, and shatter-resistant container. Keep the container closed when not in use.[5]
  - Sharps: Dispose of any contaminated sharps in a designated sharps container for hazardous waste.



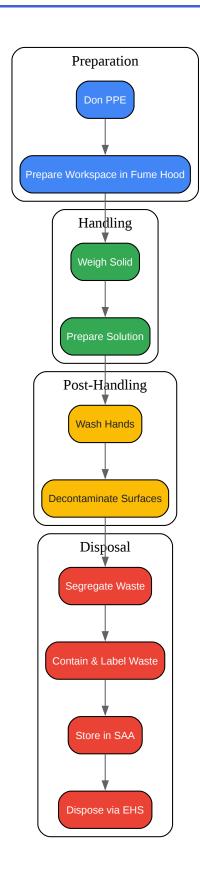




- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste" and a list of the chemical contents, including "Umbralisib hydrochloride".[5]
- Storage: Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory, away from incompatible materials.
- Decontamination of Empty Containers: Triple-rinse empty containers that held Umbralisib
  hydrochloride with a suitable solvent.[7] Collect the rinsate as hazardous liquid waste.[7]
- Final Disposal: Arrange for the collection and disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[6][7]

## **Workflow for Safe Handling and Disposal**





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Caption: Workflow for the safe handling and disposal of Umbralisib hydrochloride.



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